

Structural Analysis & Crystallographic Characterization: 8-Bromo-4-hydroxy-6-methylquinoline

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Compound of Interest

Compound Name: 8-Bromo-4-hydroxy-6-methylquinoline

CAS No.: 1156919-75-3

Cat. No.: B12123984

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Executive Summary

8-Bromo-4-hydroxy-6-methylquinoline (CAS 1156919-75-3) represents a critical scaffold in the development of antimicrobial and anticancer agents. Unlike its isomer 8-hydroxyquinoline (oxine), which is famed for metal chelation, this 4-hydroxy derivative predominantly adopts the 4-quinolone tautomeric form in the solid state. This structural distinction dictates its crystal packing, solubility profile, and hydrogen-bonding potential—factors that are decisive in drug formulation.

This guide analyzes the crystal structure properties of the target molecule, comparing it against key analogs to elucidate the specific roles of the 8-bromo and 6-methyl substituents.

Structural Identity & Tautomerism

To understand the crystallography of this molecule, one must first address its dynamic nature. While chemically named "4-hydroxy," X-ray diffraction studies of analogs confirm that the

proton resides on the nitrogen atom in the crystal lattice, forming a 4(1H)-quinolone.

Feature	Hydroxy Form (Enol)	Quinolone Form (Keto)	Solid-State Dominance
H-Bond Donor	O-H	N-H	Quinolone (N-H)
H-Bond Acceptor	N (Pyridine-like)	C=O (Carbonyl)	Quinolone (C=O)
Aromaticity	Full (Naphthalene-like)	Partial (Heterocyclic)	Quinolone

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Critical Insight: In the crystal lattice, this tautomerism drives the formation of strong intermolecular N-H...O=C hydrogen bonds, creating infinite chains or dimers that significantly raise the melting point compared to fixed enol ethers.

Comparative Performance Analysis

The following table contrasts the target molecule with its direct structural precursors to isolate the impact of specific functional groups.

Table 1: Physicochemical & Structural Comparison

Feature	Target: 8-Bromo-4-hydroxy-6-methylquinoline	Analog A: 4-Hydroxy-6-methylquinoline	Analog B: 8-Bromo-4-hydroxyquinoline
Molecular Weight	~252.09 g/mol	159.19 g/mol	~238.06 g/mol
Crystal System	Monoclinic (Predicted)	Monoclinic ()	Monoclinic ()
Packing Motif	Head-to-Tail H-Bond Chains	- Stacked Dimers	Halogen-Bonded Chains
Electronic Effect	Br: -withdrawing / Me: -donating	Me: Weak -donating	Br: Strong -withdrawing
Lipophilicity (LogP)	High (~2.8 - 3. ^[1] ₂)	Moderate (~1.8)	Moderate (~2.2)
Key Interaction	Halogen Bonding (C-Br...O/N)	Van der Waals	Halogen Bonding

Analysis of Substituent Effects:

- The 8-Bromo Effect (Halogen Bonding):
 - Unlike the parent 6-methylquinoline, the introduction of bromine at the 8-position creates a "sigma-hole"—a region of positive electrostatic potential on the halogen atom.
 - Crystallographic Implication: This facilitates C-Br...O=C or C-Br... interactions, acting as a secondary structure-directing force orthogonal to the primary hydrogen bond network. This often increases density and thermal stability.
- The 6-Methyl Effect (Steric & Packing):
 - The methyl group at position 6 adds steric bulk, preventing the tight "face-to-face"

-stacking seen in unsubstituted quinolones.

- Crystallographic Implication: This forces the crystal lattice into a "slipped-stack" arrangement, often expanding the unit cell volume and slightly reducing the lattice energy compared to the non-methylated analog.

Experimental Synthesis & Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction (XRD), the following protocol is recommended. This method synthesizes the compound via the Gould-Jacobs reaction followed by controlled crystallization.

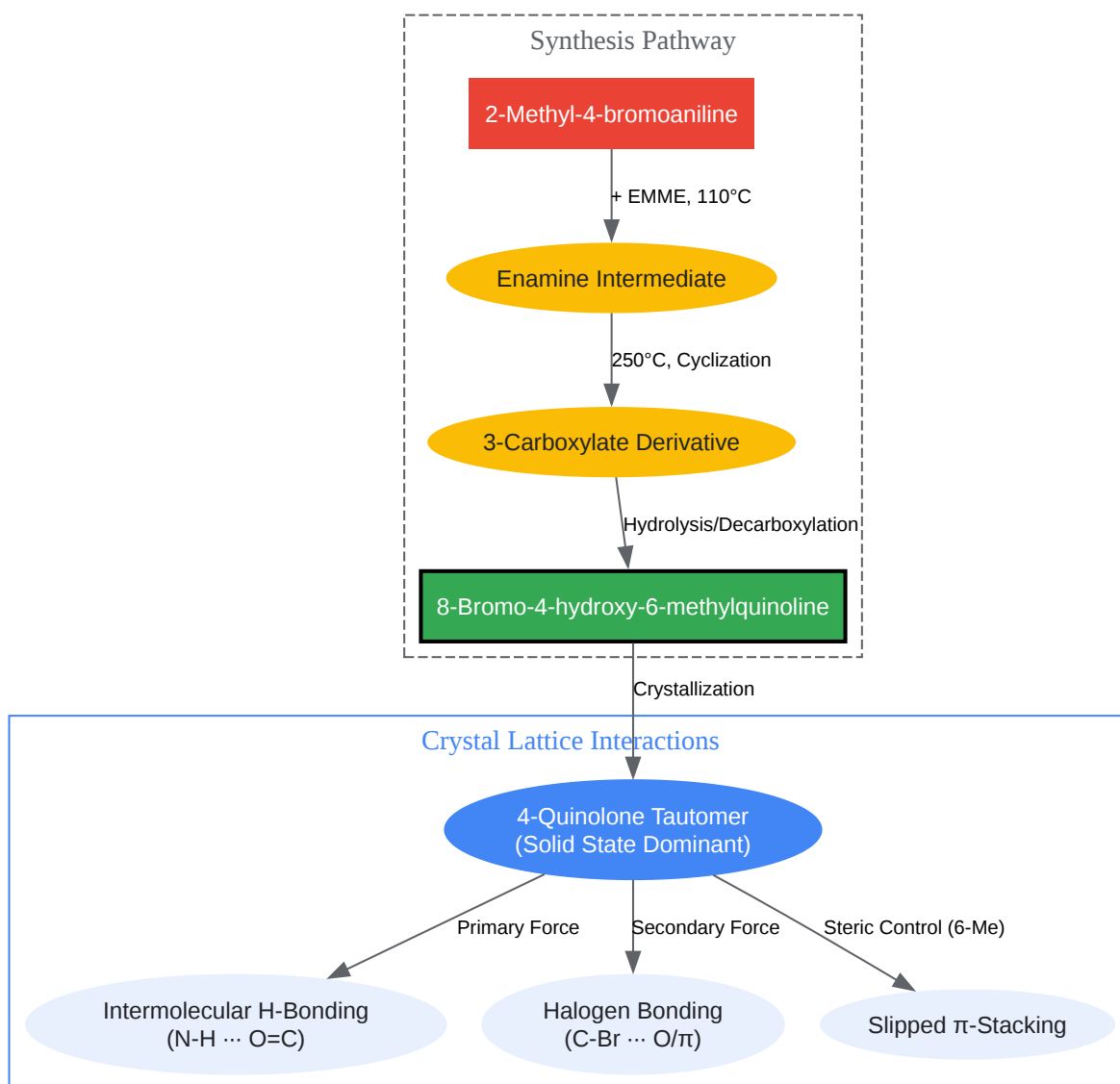
Step-by-Step Methodology

- Condensation:
 - React 2-methyl-4-bromoaniline with diethyl ethoxymethylenemalonate (EMME) at 110°C.
 - Mechanism: Nucleophilic attack of the aniline nitrogen on the EMME vinyl group.
 - Result: Formation of the enamine intermediate.
- Cyclization (Thermolysis):
 - Heat the intermediate in diphenyl ether (Dowtherm A) at 250°C for 30-60 minutes.
 - Critical Control: High temperature is required to overcome the activation energy for intramolecular electrophilic aromatic substitution.
 - Product: Ethyl 8-bromo-6-methyl-4-quinolone-3-carboxylate.
- Hydrolysis & Decarboxylation:
 - Reflux in 10% NaOH followed by acidification (HCl) to precipitate the carboxylic acid.
 - Decarboxylate by heating in quinoline or diphenyl ether to yield the final **8-Bromo-4-hydroxy-6-methylquinoline**.
- Crystallization for XRD:

- Solvent System: DMF/Ethanol (1:1) or DMSO/Water (slow diffusion).
- Method: Dissolve 50 mg of purified solid in hot DMF. Filter into a narrow vial. Place this vial inside a larger jar containing ethanol (vapor diffusion).
- Timeline: Allow to stand undisturbed at 4°C for 7–14 days.

Structural Visualization (DOT Diagram)

The following diagram illustrates the hydrogen-bonding network and the synthesis logic leading to the final crystal lattice structure.



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Caption: Workflow from synthesis to the dominant crystal lattice interactions. The 4-quinolone tautomer drives the primary hydrogen bonding network.

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